

Calcium Lactate as a Food Additive: A Comparative Guide to its Anticaries Efficacy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium lactate

Cat. No.: B3427221

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the anticaries effect of **calcium lactate** as a food additive against other common alternatives. The information is supported by experimental data to assist researchers and professionals in drug development and food science in making informed decisions.

Comparative Analysis of Anticaries Agents

The following table summarizes the quantitative data on the anticaries efficacy of **calcium lactate** and its alternatives when incorporated into food products. The data is derived from various in vitro and in vivo studies.

Anticaries Agent	Food Matrix	Study Type	Concentration	Anticaries Effect	Reference
Calcium Lactate	Chocolate Caramel Candy	In vivo (Rat Model)	1.5%	38% reduction in the number of smooth surface lesions; 47% reduction in severity of smooth surface lesions.	[1]
Various Candies	In vitro	5%	Up to 87% reduction in caries; Up to 43% reduction in enamel dissolution.	[1]	
Chewing Gum (with Xylitol)	In vivo (Human)	Not Specified	Enhanced remineralization compared to xylitol alone.	[2]	
Xylitol	Chewing Gum	In vivo (Human)	Not Specified	Significant reduction in Streptococcus mutans counts.	[3]
Chewing Gum	In vivo (Human)	100%	Reduces the risk of plaque in children.	[3]	

Casein Phosphopeptide- Amorphous Calcium Phosphate (CPP-ACP)	Chewing Gum	In vivo (Human)	Not Specified	Higher enamel remineralization effect compared to other calcium- and phosphate-based agents.	
Fluoride	Various	In vivo (Human)	Varies	Significant reduction in dental caries prevalence.	[4] [5]

Mechanisms of Action: Signaling Pathways

The anticaries effects of these agents are mediated through different mechanisms. Below are diagrams illustrating the proposed pathways.

```
graph "Calcium_Lactate_Mechanism" { graph [rankdir="LR", splines=ortho, nodesep=0.5]; node [shape=box, style="rounded, filled", fontname="Arial", fontsize=10, margin="0.2, 0.1", width=1.5, height=0.7]; edge [arrowsize=0.7, penwidth=1.5];
```

```
"Food with Calcium Lactate" [fillcolor="#F1F3F4", fontcolor="#202124"]; "Saliva" [fillcolor="#FFFFFF", fontcolor="#202124", shape=ellipse]; "Ca2+ Ions" [fillcolor="#4285F4", fontcolor="#FFFFFF"]; "Lactate Ions" [fillcolor="#4285F4", fontcolor="#FFFFFF"]; "Enamel Surface" [fillcolor="#F1F3F4", fontcolor="#202124"]; "Remineralization" [fillcolor="#34A853", fontcolor="#FFFFFF", shape=oval]; "Demineralization" [fillcolor="#EA4335", fontcolor="#FFFFFF", shape=oval]; "Bacterial Acids" [fillcolor="#FBBC05", fontcolor="#202124", shape=ellipse];
```

```
"Food with Calcium Lactate" -> "Saliva" [label="Dissolves"]; "Saliva" -> "Ca2+ Ions"; "Saliva" -> "Lactate Ions"; "Ca2+ Ions" -> "Enamel Surface" [label="Increases concentration"]; "Enamel Surface" -> "Remineralization" [label="Promotes"]; "Bacterial Acids" -> "Enamel Surface"
```

```
[label="Attacks"]; "Enamel Surface" -> "Demineralization" [label="Leads to"]; "Remineralization"
-> "Demineralization" [label="Counteracts", style=dashed, color="#5F6368"]; }
```

Caption: Mechanism of **Calcium Lactate**. graph "Xylitol_Mechanism" { graph [rankdir="LR", splines=ortho, nodesep=0.5]; node [shape=box, style="rounded, filled", fontname="Arial", fontsize=10, margin="0.2,0.1", width=1.5, height=0.7]; edge [arrowsize=0.7, penwidth=1.5];

```
"Xylitol" [fillcolor="#F1F3F4", fontcolor="#202124"]; "Streptococcus mutans"
[fillcolor="#EA4335", fontcolor="#FFFFFF", shape=ellipse]; "Glycolysis" [fillcolor="#FBBC05",
fontcolor="#202124"]; "Acid Production" [fillcolor="#EA4335", fontcolor="#FFFFFF",
shape=oval]; "Bacterial Growth" [fillcolor="#EA4335", fontcolor="#FFFFFF", shape=oval];
```

```
"Xylitol" -> "Streptococcus mutans" [label="Uptake"]; "Streptococcus mutans" -> "Glycolysis"
[label="Inhibits"]; "Glycolysis" -> "Acid Production" [label="Reduces"]; "Glycolysis" -> "Bacterial
Growth" [label="Inhibits"]; }
```

Caption: Mechanism of Xylitol. graph "CPP_ACP_Mechanism" { graph [rankdir="LR", splines=ortho, nodesep=0.5]; node [shape=box, style="rounded, filled", fontname="Arial", fontsize=10, margin="0.2,0.1", width=1.5, height=0.7]; edge [arrowsize=0.7, penwidth=1.5];

```
"CPP-ACP" [fillcolor="#F1F3F4", fontcolor="#202124"]; "Saliva" [fillcolor="#FFFFFF",
fontcolor="#202124", shape=ellipse]; "Bioavailable Ca2+ and PO4^3-" [fillcolor="#4285F4",
fontcolor="#FFFFFF"]; "Enamel Surface" [fillcolor="#F1F3F4", fontcolor="#202124"];
"Remineralization" [fillcolor="#34A853", fontcolor="#FFFFFF", shape=oval]; "Demineralization"
[fillcolor="#EA4335", fontcolor="#FFFFFF", shape=oval];
```

```
"CPP-ACP" -> "Saliva" [label="Stabilizes"]; "Saliva" -> "Bioavailable Ca2+ and PO4^3-"
[label="Provides"]; "Bioavailable Ca2+ and PO4^3-" -> "Enamel Surface"
[label="Supersaturates"]; "Enamel Surface" -> "Remineralization" [label="Enhances"];
"Remineralization" -> "Demineralization" [label="Inhibits", style=dashed, color="#5F6368"]; }
```

Caption: Mechanism of CPP-ACP. graph "Fluoride_Mechanism" { graph [rankdir="LR", splines=ortho, nodesep=0.5]; node [shape=box, style="rounded, filled", fontname="Arial", fontsize=10, margin="0.2,0.1", width=1.5, height=0.7]; edge [arrowsize=0.7, penwidth=1.5];

```
"Fluoride" [fillcolor="#F1F3F4", fontcolor="#202124"]; "Enamel Crystal" [fillcolor="#F1F3F4",
fontcolor="#202124", shape=ellipse]; "Fluorapatite" [fillcolor="#34A853", fontcolor="#FFFFFF"];
"Acid Resistance" [fillcolor="#34A853", fontcolor="#FFFFFF", shape=oval]; "Streptococcus
```

```
mutans" [fillcolor="#EA4335", fontcolor="#FFFFFF", shape=ellipse]; "Enolase Enzyme"  
[fillcolor="#FBBC05", fontcolor="#202124"]; "Acid Production" [fillcolor="#EA4335",  
fontcolor="#FFFFFF", shape=oval];
```

```
"Fluoride" -> "Enamel Crystal" [label="Incorporates into"]; "Enamel Crystal" -> "Fluorapatite"  
[label="Forms"]; "Fluorapatite" -> "Acid Resistance" [label="Increases"]; "Fluoride" ->  
"Streptococcus mutans" [label="Inhibits"]; "Streptococcus mutans" -> "Enolase Enzyme"  
[label="Targets"]; "Enolase Enzyme" -> "Acid Production" [label="Blocks"]; }
```

Caption: Mechanism of Fluoride.

Experimental Protocols

Detailed methodologies for key experiments are provided below to allow for replication and validation of the findings.

In Vitro Enamel Remineralization Model

This protocol is designed to assess the potential of an anticaries agent to promote the remineralization of demineralized enamel.

1. Specimen Preparation:

- Sound human or bovine enamel blocks (typically 4x4 mm) are prepared.
- The baseline surface microhardness of the enamel is measured using a Vickers or Knoop microhardness tester.

2. Demineralization:

- Artificial caries-like lesions are created by immersing the enamel blocks in a demineralizing solution.
- Demineralizing Solution Composition: 2.0 mmol/L calcium, 2.0 mmol/L phosphate, and 75 mmol/L acetate buffer, at a pH of 4.4.[\[6\]](#)
- The duration of demineralization is typically 96 hours.

3. pH Cycling:

- The demineralized specimens are subjected to a pH cycling regimen to simulate the dynamic oral environment.
- Demineralization Period: Immersion in the demineralizing solution for a set period (e.g., 6 hours per day).
- Remineralization Period: Immersion in a remineralizing solution containing the test agent (e.g., **calcium lactate**) and artificial saliva for the remainder of the day (e.g., 18 hours).
- Remineralizing Solution Composition: 1.5 mmol/L calcium, 0.9 mmol/L phosphate, 150 mmol/L KCl, 20 mmol/L cacodylate buffer, at a pH of 7.0.
- This cycle is repeated for a specified duration, typically 7-14 days.

4. Assessment of Remineralization:

- After the pH cycling period, the final surface microhardness is measured.
- The percentage of surface hardness recovery is calculated to quantify the extent of remineralization.
- Other techniques such as Transverse Microradiography (TMR) or Quantitative Light-induced Fluorescence (QLF) can be used to measure changes in mineral content.

digraph "In_Vitro_Remineralization_Workflow" { graph [rankdir="TB", splines=ortho, nodesep=0.4]; node [shape=box, style="rounded,filled", fontname="Arial", fontsize=10, margin="0.2,0.1"]; edge [arrowsize=0.7, penwidth=1.5];

A [label="Enamel Specimen Preparation", fillcolor="#F1F3F4", fontcolor="#202124"]; B [label="Baseline Microhardness Measurement", fillcolor="#FBBC05", fontcolor="#202124"]; C [label="Demineralization (Artificial Caries Creation)", fillcolor="#EA4335", fontcolor="#FFFFFF"]; D [label="pH Cycling (Demineralization/Remineralization)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; E [label="Final Microhardness Measurement", fillcolor="#FBBC05", fontcolor="#202124"]; F [label="Data Analysis (% Remineralization)", fillcolor="#34A853", fontcolor="#FFFFFF"];

A -> B; B -> C; C -> D; D -> E; E -> F; }

Caption: In Vitro Remineralization Workflow.

Rat Caries Model

This in vivo model is used to evaluate the anticaries efficacy of a test agent when incorporated into the diet.

1. Animal Model:

- Specific pathogen-free weanling rats (e.g., Sprague-Dawley or Wistar strains) are used.
- The rats are infected with a cariogenic bacterium, typically *Streptococcus mutans* or *Streptococcus sobrinus*.

2. Diets:

- The rats are fed a cariogenic diet containing the test agent.
- Control Diet (e.g., MIT 200): Contains high sucrose content (e.g., 56%).
- Test Diet: The control diet with the addition of the test agent (e.g., 1.5% **calcium lactate**).

3. Experimental Period:

- The experimental period typically lasts for several weeks (e.g., 5-8 weeks).
- Food and water are provided ad libitum.

4. Caries Scoring:

- At the end of the experimental period, the rats are euthanized, and their jaws are removed.
- The molar teeth are stained, and caries are scored using a standardized method, such as the Keyes method.^{[7][8][9][10]}
- Keyes Method: This method scores the extent of carious lesions on different tooth surfaces (sulcal, buccal, and lingual) based on the depth of penetration (enamel, slight, moderate, or extensive dentin involvement).

5. Data Analysis:

- The number and severity of carious lesions are compared between the control and test groups to determine the anticaries effect of the test agent.

```
digraph "Rat_Caries_Model_Workflow" { graph [rankdir="TB", splines=ortho, nodesep=0.4];
node [shape=box, style="rounded, filled", fontname="Arial", fontsize=10, margin="0.2,0.1"];
edge [arrowsize=0.7, penwidth=1.5];
```

```
A [label="Animal Selection and Infection\n(e.g., Sprague-Dawley rats, S. mutans)",
fillcolor="#F1F3F4", fontcolor="#202124"]; B [label="Dietary Groups\n(Control vs. Test with
Anticaries Agent)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; C [label="Experimental
Period\n(e.g., 5-8 weeks)", fillcolor="#FBBC05", fontcolor="#202124"]; D [label="Jaw Extraction
and Preparation", fillcolor="#F1F3F4", fontcolor="#202124"]; E [label="Caries Scoring\n(Keyes
Method)", fillcolor="#EA4335", fontcolor="#FFFFFF"]; F [label="Statistical Analysis",
fillcolor="#34A853", fontcolor="#FFFFFF"];
```

```
A -> B; B -> C; C -> D; D -> E; E -> F; }
```

Caption: Rat Caries Model Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The effect of xylitol on dental caries and oral flora - PMC [pmc.ncbi.nlm.nih.gov]
- 2. fluorideexposed.org [fluorideexposed.org]
- 3. DuPont study confirms anticaries effect of xylitol [nutraceuticalbusinessreview.com]
- 4. Mechanisms of action of fluoride for caries control - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. In vitro remineralization of adjacent interproximal enamel carious lesions in primary molars using a bioactive bulk-fill composite - PMC [pmc.ncbi.nlm.nih.gov]

- 7. Dental caries in the molar teeth of rats. II. A method for diagnosing and scoring several types of lesions simultaneously - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Calcium Lactate as a Food Additive: A Comparative Guide to its Anticaries Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427221#validating-the-anticaries-effect-of-calcium-lactate-in-food-additives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com